

Safety and Handling Protocols for Simazine-ring-UL-14C: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Simazine-ring-UL-14C

Cat. No.: B152182

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This guide provides an in-depth overview of the safety and handling protocols for **Simazine-ring-UL-14C**, a radiolabeled herbicide used in research and development. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Quantitative Data

The following table summarizes the known physical, chemical, and radiological properties of Simazine and its Carbon-14 labeled form. Data has been compiled from various safety data sheets and research articles.

Property	Value	Source
Chemical Properties		
Chemical Name	6-chloro-N2,N4-diethyl-1,3,5-triazine-2,4-diamine	[1]
CAS Number (unlabeled)	122-34-9	[1]
Molecular Formula	C ₇ H ₁₂ ClN ₅	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	225-229 °C	[2]
Solubility in Water	5 ppm (at 20–22 °C)	[1]
Radiological Properties		
Isotope	Carbon-14 (¹⁴ C)	General Knowledge
Specific Activity	15.5 mCi/mmol	[3][4]
Radiochemical Purity	99%	[3][4]
Toxicological Data (unlabeled Simazine)		
Acute Oral LD50 (Rat)	> 5000 mg/kg	[5]
Acute Dermal LD50 (Rat)	> 5000 mg/kg	[5]

Experimental Protocols

The following are generalized protocols for the handling of **Simazine-ring-UL-14C** in a laboratory setting. These should be adapted to specific experimental needs and institutional safety guidelines.

General Handling and Personal Protective Equipment (PPE)

Due to the radioactive nature of **Simazine-ring-UL-14C**, all handling must be conducted in a designated radioactive materials laboratory. Standard personal protective equipment is mandatory and includes:

- A lab coat
- Safety glasses with side shields
- Disposable nitrile gloves (double gloving is recommended)
- Closed-toe shoes

Solution Preparation

- **Work Area Preparation:** Designate a specific area for handling the radiolabeled compound. Cover the work surface with absorbent paper.
- **Compound Handling:** Handle the solid **Simazine-ring-UL-14C** with care to avoid generating dust. Use appropriate tools, such as a microspatula.
- **Solvent Addition:** Based on the desired concentration, calculate the required volume of a suitable solvent (e.g., methanol, acetone). Add the solvent to the vial containing the **Simazine-ring-UL-14C**.
- **Dissolution:** Gently agitate the vial to ensure complete dissolution.
- **Storage of Solution:** Store the resulting solution in a clearly labeled and sealed container in a designated refrigerator or freezer.

Storage

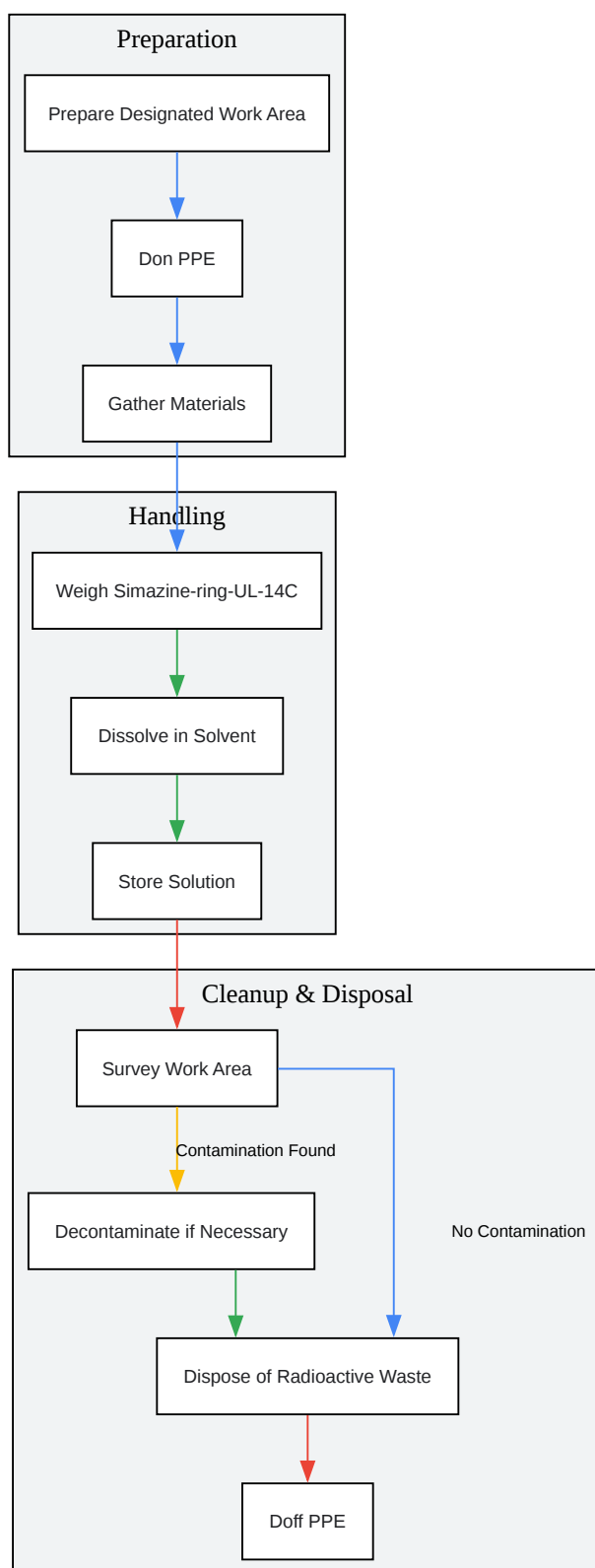
Store **Simazine-ring-UL-14C** in a cool, dry place, away from light and moisture. A storage temperature of 0-6°C is recommended.^[2] The storage area must be clearly marked with radiation warning signs.

Waste Disposal

All waste contaminated with **Simazine-ring-UL-14C** (e.g., gloves, absorbent paper, vials) must be disposed of as radioactive waste in accordance with institutional and national regulations.

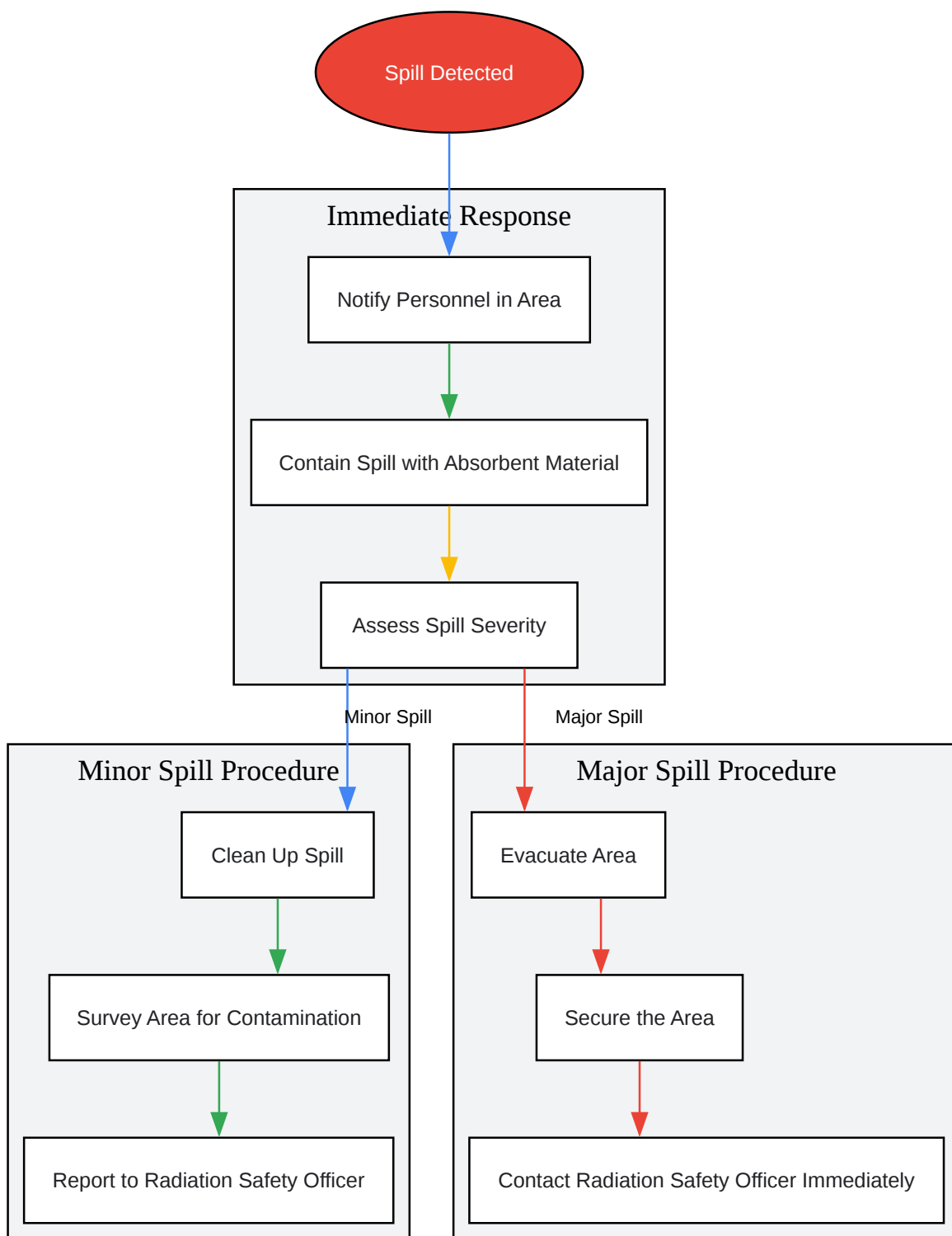
Visualizations

The following diagrams illustrate key workflows and logical relationships in the safe handling of **Simazine-ring-UL-14C**.



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General laboratory workflow for handling **Simazine-ring-UL-14C**.



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Decision-making process for emergency spill procedures.

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